

# Application Notes and Protocols for CHL2310

## PET Studies

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### Compound of Interest

Compound Name: CHL2310  
Cat. No.: B12370916

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These application notes provide a comprehensive overview and detailed protocols for the use of **CHL2310** in Positron Emission Tomography (PET) studies. **CHL2310** is a novel radioligand designed for imaging Cholesterol 24-hydroxylase (CYP46A1), a key enzyme in brain cholesterol metabolism. Dysregulation of CYP46A1 has been implicated in various neurodegenerative disorders, making it a critical target for therapeutic development.

## Quantitative Data Summary

The following tables summarize key quantitative data from preclinical studies of [18F]**CHL2310** in non-human primates.<sup>[1]</sup>

| Parameter                                      | Value            | Notes                                               |
|------------------------------------------------|------------------|-----------------------------------------------------|
| Radiochemical Yield (non-decay-corrected)      | $6.7 \pm 1.5\%$  | Synthesis from a tosylate precursor.                |
| Radiochemical Purity                           | >99%             |                                                     |
| Plasma Free Fraction                           | $13.1 \pm 0.8\%$ |                                                     |
| Averaged Test-Retest Variability (VT)          | $-3.0 \pm 4.8\%$ | Demonstrates good reproducibility.                  |
| Averaged Absolute Test-Retest Variability      | $4.4 \pm 3.5\%$  |                                                     |
| Estimated Human Effective Radiation Dose       | 0.013 mSv/MBq    |                                                     |
| Half-maximal Inhibitory Dose (ID50) of TAK-935 | 0.0095 mg/kg     | Determined from Lassen plots for CYP46A1 occupancy. |

Table 1: Quantitative Properties of [18F]CHL2310

| Kinetic Modeling Parameter     | Description                                                                                                                              |
|--------------------------------|------------------------------------------------------------------------------------------------------------------------------------------|
| VT (Total Distribution Volume) | Represents the total distribution of the tracer in a region, including specific binding, non-specific binding, and free tracer.          |
| Compartment Models             | Time-activity curves of [18F]CHL2310 are well-described by a two-tissue compartment model. <a href="#">[1]</a>                           |
| Graphical Analysis             | Logan graphical analysis is a suitable method for estimating VT. <a href="#">[1]</a>                                                     |
| Reference Region               | The cerebellum can be considered as a potential reference region for calculating non-displaceable binding potential. <a href="#">[1]</a> |

Table 2: Kinetic Modeling Parameters for [18F]CHL2310 PET Data Analysis

## Experimental Protocols

### [18F]CHL2310 Radiosynthesis and Quality Control

This protocol is a representative procedure based on the synthesis of 18F-labeled radiotracers from a tosylate precursor.<sup>[1]</sup>

#### Materials:

- Tosylate precursor for **CHL2310**
- [18F]Fluoride
- Kryptofix 2.2.2 (K2.2.2)
- Potassium carbonate (K<sub>2</sub>CO<sub>3</sub>)
- Anhydrous acetonitrile (MeCN)
- Dimethylformamide (DMF)
- Water for injection
- Sterile filters (0.22 µm)
- HPLC system with a radioactivity detector
- Thin-layer chromatography (TLC) system with a radioactivity scanner

#### Protocol:

- [18F]Fluoride Trapping and Elution: Trap aqueous [18F]fluoride on an anion-exchange cartridge. Elute the [18F]fluoride with a solution of K2.2.2 and K<sub>2</sub>CO<sub>3</sub> in MeCN/water.
- Azeotropic Drying: Dry the [18F]fluoride/K2.2.2/K<sub>2</sub>CO<sub>3</sub> mixture by azeotropic distillation with anhydrous MeCN under a stream of nitrogen at approximately 110°C.
- Radiolabeling Reaction: Dissolve the tosylate precursor of **CHL2310** in anhydrous DMF and add it to the dried [18F]fluoride complex. Heat the reaction mixture at an optimized

temperature (e.g., 120-140°C) for a specific duration (e.g., 10-15 minutes).

- Purification: After cooling, dilute the reaction mixture with the mobile phase for HPLC and inject it onto a semi-preparative HPLC column (e.g., C18) to isolate [18F]**CHL2310**.
- Formulation: Collect the [18F]**CHL2310** fraction, remove the organic solvent under reduced pressure, and formulate the final product in a sterile, pyrogen-free solution (e.g., saline with a small percentage of ethanol).
- Quality Control:
  - Radiochemical Purity: Analyze the final product using analytical HPLC to determine the percentage of intact [18F]**CHL2310**.
  - Radiochemical Identity: Confirm the identity by co-elution with a non-radioactive **CHL2310** standard on HPLC.
  - Residual Solvents: Analyze for any residual organic solvents using gas chromatography.
  - pH: Measure the pH of the final formulation.
  - Sterility and Endotoxins: Perform standard tests to ensure the product is sterile and free of endotoxins.<sup>[2][3][4][5][6]</sup>

## Preclinical PET Imaging Protocol (Non-Human Primate)

This protocol outlines a general procedure for conducting a [18F]**CHL2310** PET study in a non-human primate.

### Animal Preparation:

- Fasting: Fast the animal overnight prior to the PET scan to ensure stable physiological conditions.
- Anesthesia: Induce anesthesia with ketamine and maintain with isoflurane (e.g., 1-2% in oxygen) for the duration of the procedure. Monitor vital signs (heart rate, respiration, blood pressure, and temperature) throughout the scan.

- Catheterization: Place intravenous catheters for radiotracer injection and arterial blood sampling.

#### PET/CT or PET/MR Acquisition:

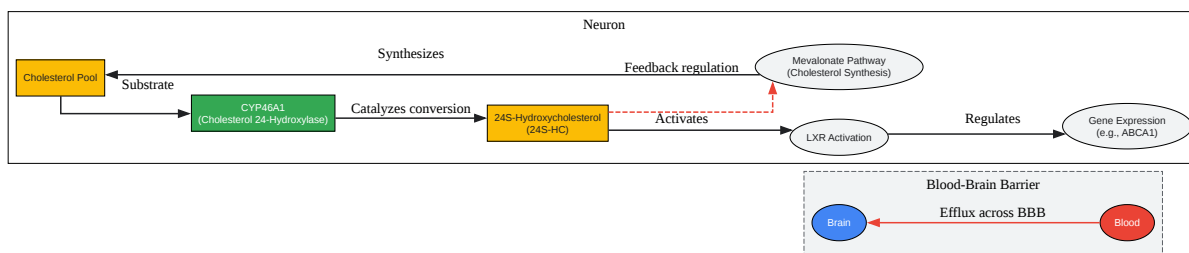
- Positioning: Position the anesthetized animal in the scanner with the head in the center of the field of view.
- Transmission Scan: Perform a CT or MR scan for attenuation correction and anatomical co-registration.
- Radiotracer Injection: Administer a bolus injection of [18F]**CHL2310** (e.g., ~185 MBq) intravenously.
- Dynamic PET Scan: Start a dynamic PET scan immediately upon injection. A typical framing sequence might be: 12 x 10s, 8 x 30s, 9 x 60s, 8 x 300s, for a total scan duration of 90-120 minutes.

#### Arterial Blood Sampling:

- Manual Sampling: Collect arterial blood samples frequently at the beginning of the scan (e.g., every 10-15 seconds for the first 2 minutes) and less frequently later on (e.g., at 5, 10, 20, 30, 60, 90, and 120 minutes).
- Plasma and Metabolite Analysis: Centrifuge the blood samples to separate plasma. Analyze a portion of the plasma samples using HPLC to determine the fraction of unmetabolized [18F]**CHL2310** over time. This is crucial for generating a metabolite-corrected arterial input function for kinetic modeling.

## Mandatory Visualizations

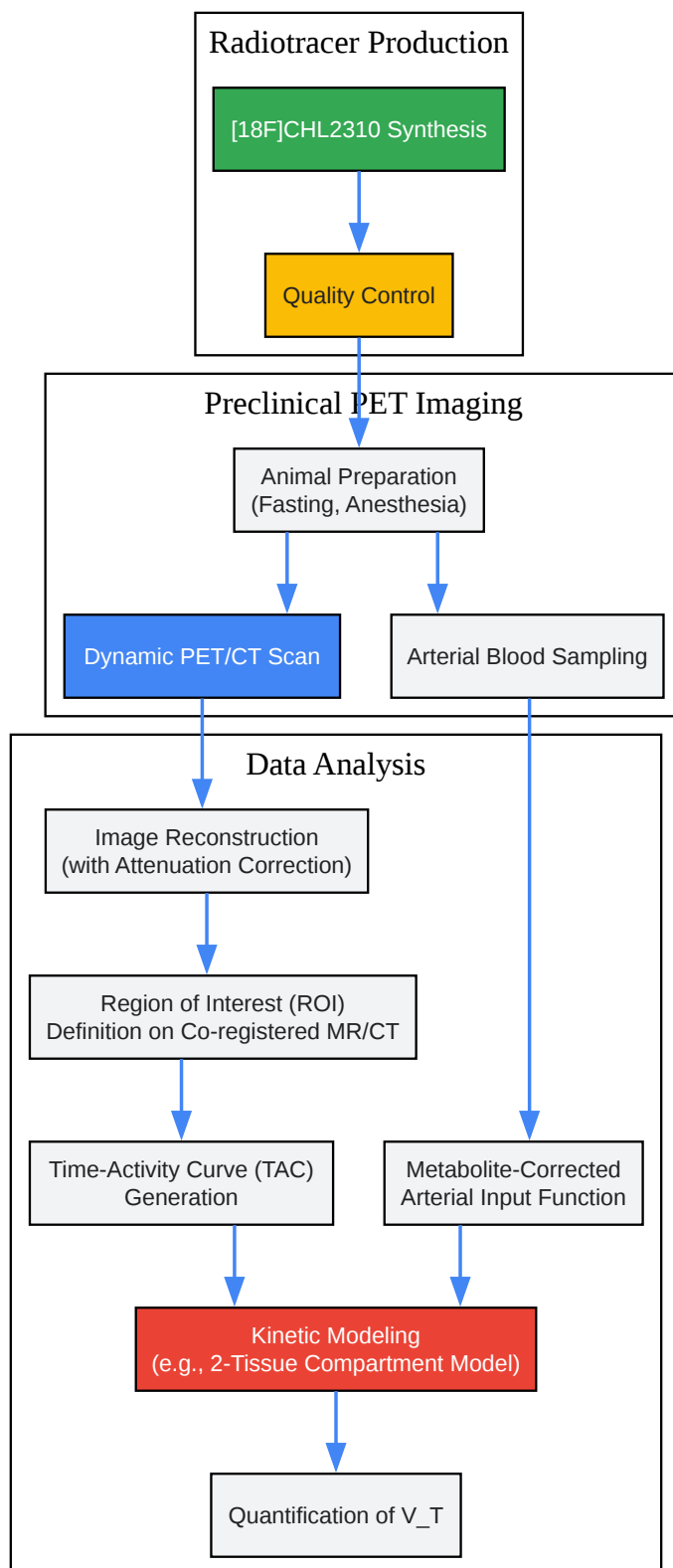
## Signaling Pathway of CYP46A1 in Brain Cholesterol Homeostasis



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Caption: CYP46A1 pathway in neuronal cholesterol homeostasis.

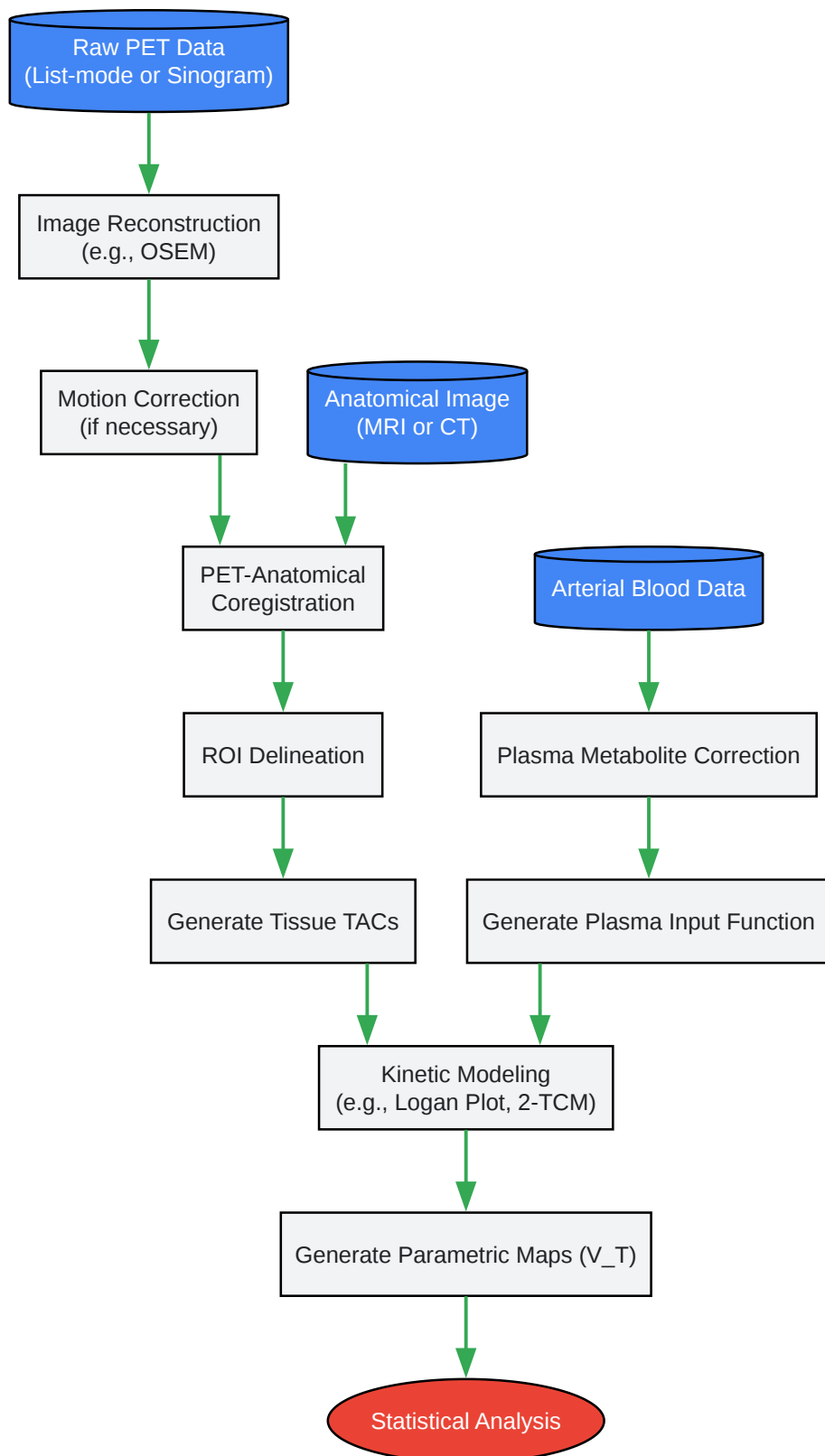
## Experimental Workflow for a CHL2310 PET Study



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Caption: Experimental workflow for **CHL2310** PET studies.

## Logical Diagram of the Data Analysis Pipeline



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Caption: Logical pipeline for **CHL2310** PET data analysis.

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## References

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